

# Dregeoside Da1 stock solution preparation and storage

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## Compound of Interest

Compound Name: Dregeoside Da1

Cat. No.: B12317013

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## Application Notes and Protocols: Dregeoside Da1

For Researchers, Scientists, and Drug Development Professionals

### Product Information

**Dregeoside Da1** is a natural steroidal glycoside isolated from *Dregea volubilis*. This document provides detailed protocols for the preparation and storage of **Dregeoside Da1** stock solutions, along with general experimental procedures for assessing its biological activity.

Table 1: Physicochemical Properties of **Dregeoside Da1**

Property	Value	Source
CAS Number	98665-65-7	N/A
Molecular Formula	C <sub>42</sub> H <sub>70</sub> O <sub>15</sub>	N/A
Molecular Weight	815.0 g/mol	N/A
Appearance	Powder	N/A
Purity	≥98%	N/A

## Stock Solution Preparation and Storage

Proper preparation and storage of stock solutions are critical for maintaining the stability and activity of **Dregeoside Da1**. The following guidelines are based on recommendations for similar natural product compounds.

### 2.1. Recommended Solvents

**Dregeoside Da1** is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions for in vitro studies due to its ability to dissolve a wide range of compounds and its miscibility with aqueous culture media.[1][2][3] Other potential solvents include pyridine, methanol, and ethanol. The choice of solvent should be guided by the specific requirements of the downstream application.

### 2.2. Stock Solution Preparation Protocol (DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Dregeoside Da1** in DMSO.

Materials:

- **Dregeoside Da1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber or opaque, tightly sealed vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Protocol:

- **Equilibration:** Allow the vial containing **Dregeoside Da1** powder to equilibrate to room temperature for at least 1 hour before opening to prevent condensation.

- Weighing: Accurately weigh the desired amount of **Dregeoside Da1** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 0.815 mg of **Dregeoside Da1**.
- Dissolution: Add the appropriate volume of DMSO to the **Dregeoside Da1** powder. For a 10 mM stock solution, add 100  $\mu$ L of DMSO for every 0.815 mg of **Dregeoside Da1**.
- Mixing: Vortex the solution until the **Dregeoside Da1** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials. This minimizes freeze-thaw cycles and potential contamination.
- Storage: Store the aliquots as recommended in the storage guidelines below.

Table 2: Storage and Stability of **Dregeoside Da1**

Form	Storage Temperature	Duration	Recommendations
Solid Powder	2-8°C	Up to 24 months	Store in a dry, dark place.
DMSO Stock Solution	-20°C	Up to 2 weeks	Store in tightly sealed, amber or opaque vials to protect from light. Avoid repeated freeze-thaw cycles.

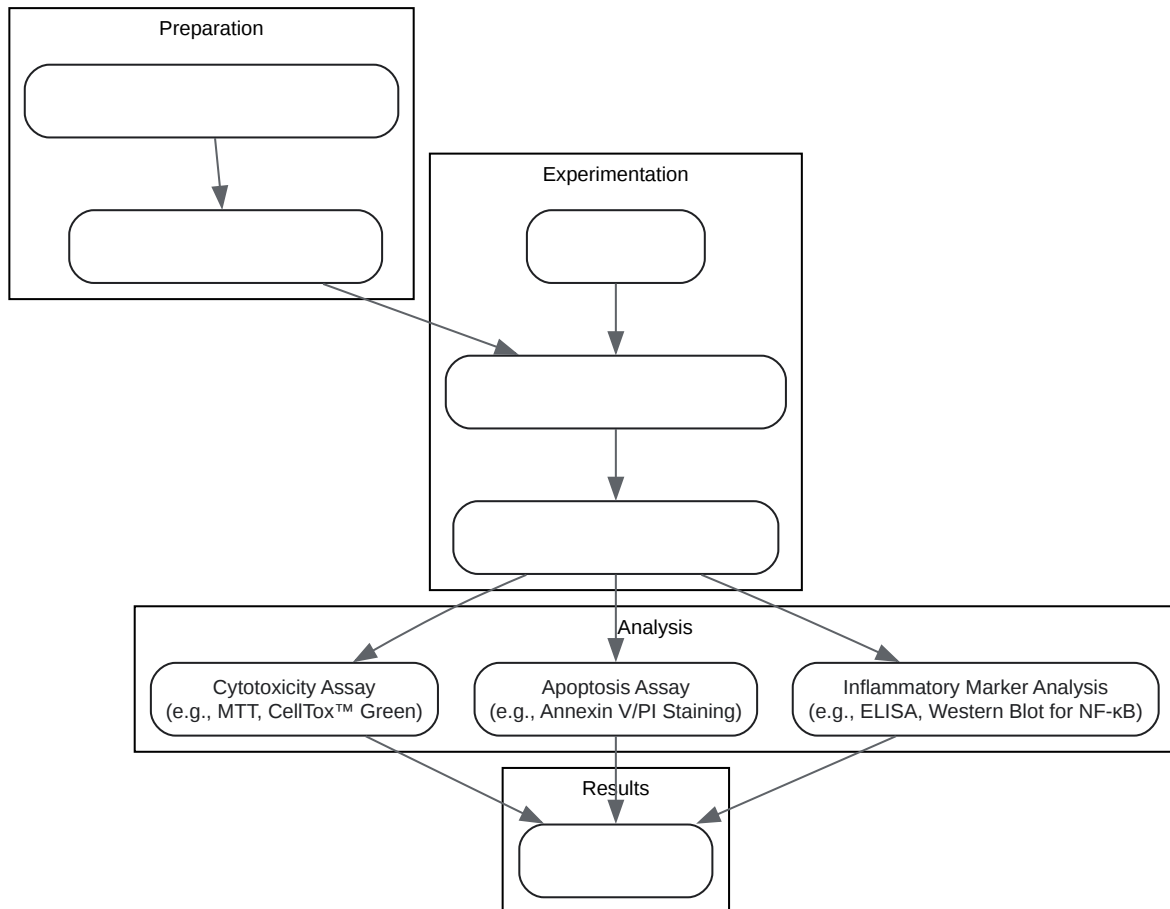
Note: It is highly recommended to prepare and use solutions on the same day. If stock solutions are prepared in advance, their stability should be validated for the specific experimental conditions.

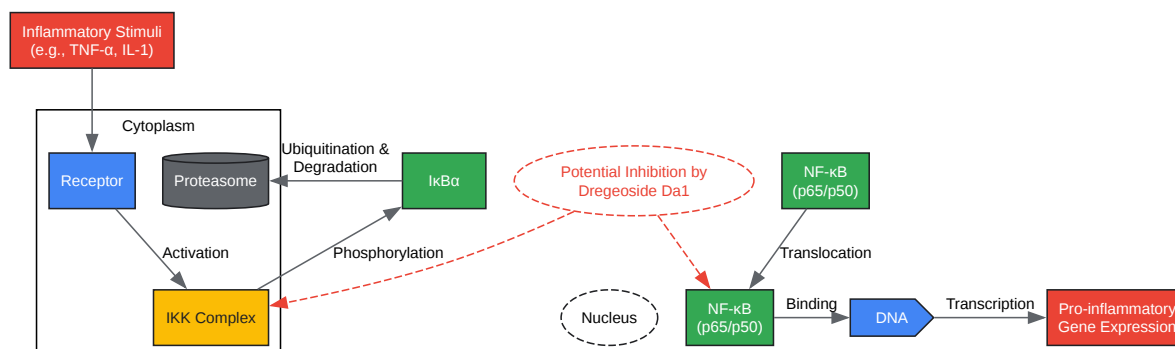
## Experimental Protocols

The following are generalized protocols that can be adapted to study the biological effects of **Dregeoside Da1**, such as its potential cytotoxic and anti-inflammatory activities.

### 3.1. General Workflow for In Vitro Biological Activity Screening

The following diagram illustrates a general workflow for screening the biological activity of **Dregeoside Da1**.





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## References

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